

(Z)-4-Hydroxytamoxifen: A Comprehensive Technical Guide to its Biological Activity

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Compound of Interest

Compound Name: 4'-Hydroxytamoxifen TFA

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A Whitepaper for Researchers, Scientists, and Drug Development Professionals

(Z)-4-Hydroxytamoxifen (4-OHT), the primary active metabolite of the widely prescribed breast cancer drug tamoxifen, is a potent selective estrogen receptor modulator (SERM). Its significantly higher affinity for the estrogen receptor—up to 100 times greater than tamoxifen itself—positions it as a key molecule in the therapeutic efficacy of its parent drug and a critical tool in endocrine research. This technical guide provides an in-depth overview of the biological activity of (Z)-4-Hydroxytamoxifen, detailing its mechanism of action, quantitative biological data, and the experimental protocols used for its characterization.

Core Biological Activity and Mechanism of Action

(Z)-4-Hydroxytamoxifen exerts its biological effects primarily through competitive binding to estrogen receptors (ERs), predominantly ER α and ER β . As a SERM, its activity is tissue-specific, acting as an antagonist in breast tissue, thereby inhibiting the proliferative effects of estrogen, while potentially exhibiting partial agonist activity in other tissues.

Upon binding to the ER in the cytoplasm, (Z)-4-Hydroxytamoxifen induces a conformational change in the receptor. This complex then translocates to the nucleus where it binds to estrogen response elements (EREs) on the DNA. In breast cancer cells, the conformation induced by (Z)-4-Hydroxytamoxifen binding leads to the recruitment of corepressors rather than coactivators, ultimately resulting in the downregulation of estrogen-dependent gene transcription and a subsequent reduction in cell proliferation.

Beyond its canonical ER-mediated activity, (Z)-4-Hydroxytamoxifen has been shown to bind to the orphan estrogen-related receptor γ (ERR γ) with high affinity, acting as an inverse agonist and inhibiting its constitutive transcriptional activity[1][2][3][4]. Additionally, ER-independent effects have been reported, including the inhibition of voltage-gated sodium channels.

Quantitative Biological Data

The following tables summarize the key quantitative data regarding the biological activity of (Z)-4-Hydroxytamoxifen.

Table 1: Receptor Binding Affinity of (Z)-4-Hydroxytamoxifen

Receptor	Ligand	Parameter	Value (nM)	Cell/System
Estrogen Receptor	[3H]oestradiol	IC50	3.3	Estrogen Receptor
Estrogen Receptor	(Z)-4-Hydroxytamoxifen	RBA	2.9	MCF-7 cells
Estrogen-Related Receptor γ (ERR γ)	[3H]4-OHT	Kd	35	In vitro
Estrogen-Related Receptor γ (ERR γ)	(Z)-4-Hydroxytamoxifen	Ki	75	In vitro
Estrogen-Related Receptor γ (ERR γ)	Tamoxifen	Ki	870	In vitro
Estrogen-Related Receptor γ (ERR γ)	Diethylstilbestrol	Ki	870	In vitro

IC50: Half-maximal inhibitory concentration; RBA: Relative binding affinity compared to estradiol; Kd: Dissociation constant; Ki: Inhibition constant.

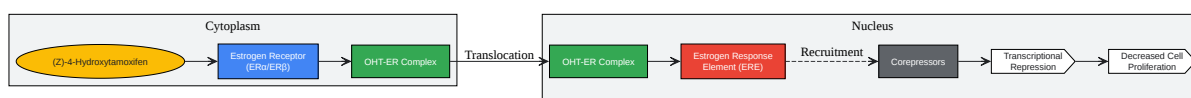
Table 2: In Vitro Efficacy of (Z)-4-Hydroxytamoxifen

Assay	Cell Line	Parameter	Value (μM)
Estrogen Receptor Antagonism	-	IC50	27
Antiproliferative Effect	-	IC50	27
Inhibition of Cell Viability	MCF-7	IC50	12
Inhibition of Cell Viability	T47D	IC50	15
Inhibition of Voltage-gated Sodium Channels (NavM)	HEK cells	IC50	0.297
Inhibition of Voltage-gated Sodium Channels (human Nav)	HEK cells	IC50	2.1

IC50: Half-maximal inhibitory concentration.

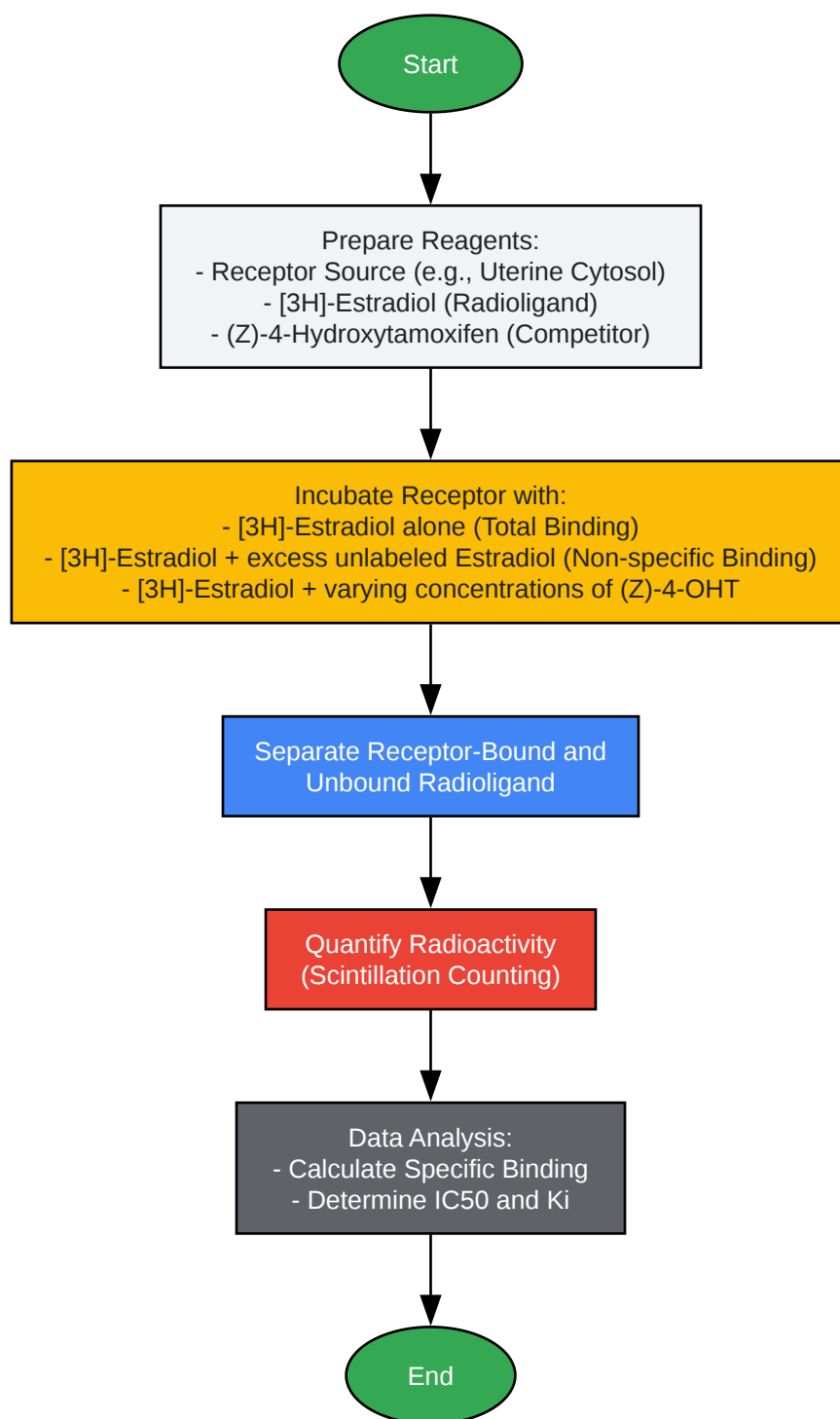
Signaling Pathways and Experimental Workflows

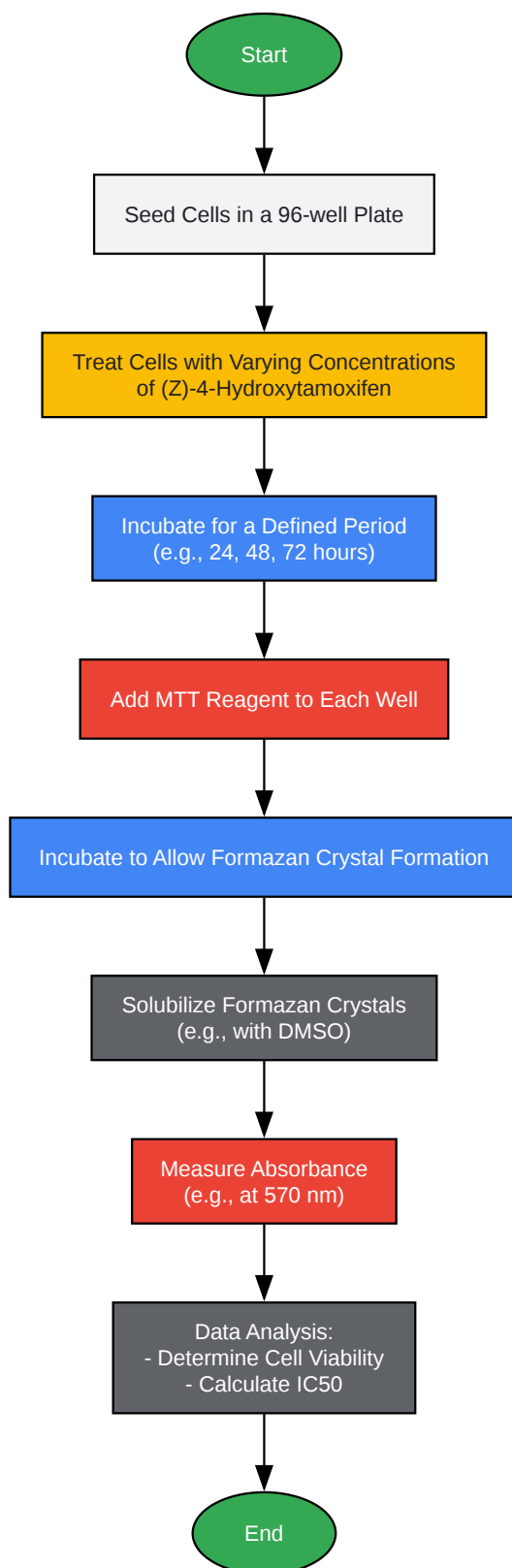
To visually represent the complex biological processes and experimental procedures discussed, the following diagrams have been generated using the DOT language.

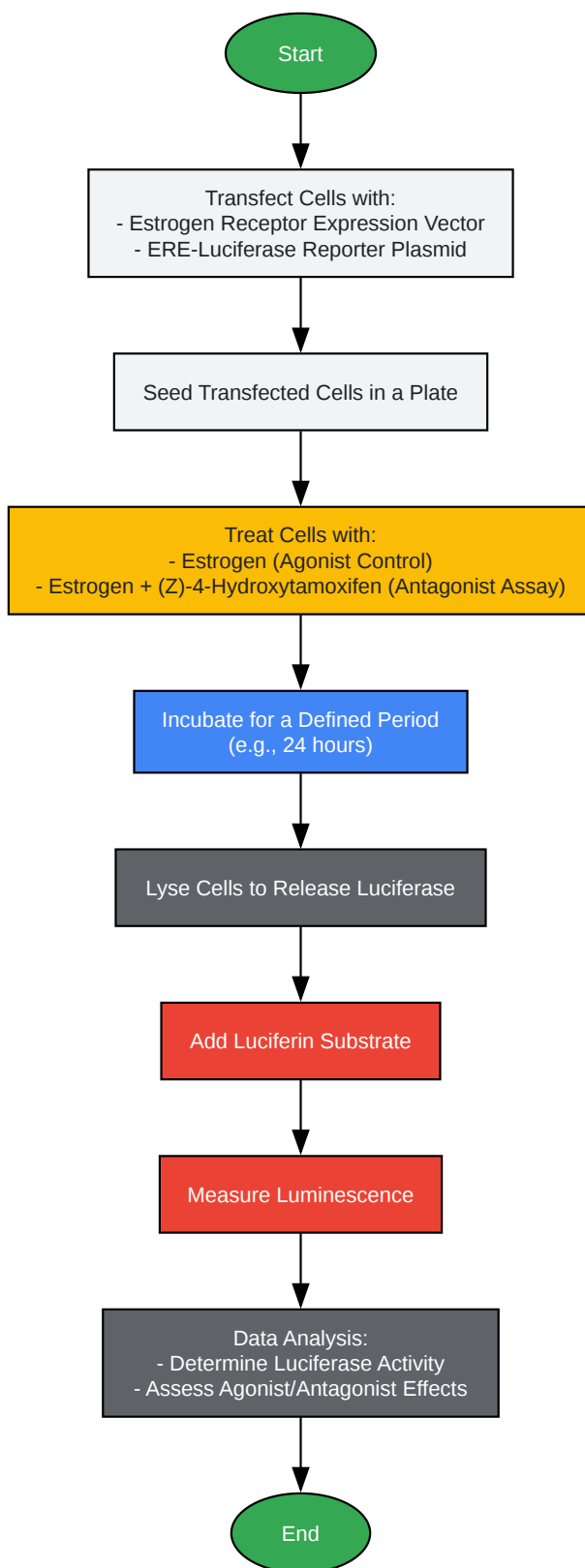


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Caption: (Z)-4-Hydroxytamoxifen Signaling Pathway.







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